

Comparative Guide: Structural Validation of 5,5-Dimethyl Substituted Scaffolds

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Compound of Interest

Compound Name: 5,5-Dimethyltridec-2-ene

CAS No.: 824391-97-1

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Executive Summary

The 5,5-dimethyl substituted hydrocarbon motif (often a gem-dimethyl group on a cyclic scaffold like cyclohexane-1,3-dione or hydantoin) is a privileged structure in drug discovery. It exploits the Thorpe-Ingold effect to improve metabolic stability and lock bioactive conformations. However, validating this structure is notoriously difficult because the symmetry of the gem-dimethyl group often results in singlet signals in

¹H NMR, decoupling it from the spin system and making regioisomers (e.g., 4,4-dimethyl vs. 5,5-dimethyl) difficult to distinguish by standard 1D NMR.

This guide objectively compares the Integrated Solution-State Protocol (NMR + DFT)—a modern, high-throughput approach—against the traditional "Gold Standard" of Single Crystal X-Ray Diffraction (SC-XRD).

Part 1: The Structural Conundrum

In a typical 6-membered ring (e.g., a cyclohexenone derivative), distinguishing the 5,5-dimethyl isomer from the 4,4-dimethyl or 6,6-dimethyl isomers is critical.

- The Challenge: The quaternary Carbon-5 acts as a "spin firewall," breaking coupling chains.
- The Risk: Misassignment leads to "dead-end" SAR (Structure-Activity Relationship) data, wasting months of synthesis time.

Comparison of Validation Methodologies

Feature	Method A: Integrated NMR + DFT (The "Product")	Method B: Single Crystal SC-XRD (The Alternative)
Primary Mechanism	Through-bond connectivity (HMBC) + Quantum Chemical Prediction (GIAO)	Electron density mapping (Bragg diffraction)
Sample State	Solution (CDCl ₃ , DMSO-d ₆)	Solid State (Single Crystal required)
Turnaround Time	Fast (4–24 hours)	Slow (Weeks to Months)
Material Requirement	~2–10 mg (Recoverable)	~10–50 mg (Crystal growth is destructive/difficult)
Confidence Level	95–99% (Isomer dependent)	100% (Absolute Configuration)
Bottleneck	Ambiguity in highly symmetrical systems	Crystallization failure rate (>40%)

Part 2: Detailed Technical Analysis

The Integrated NMR + DFT Protocol

This approach combines high-resolution 2D NMR with in silico verification. It relies on the "Lighthouse Effect," where the intense methyl signals serve as a beacon to illuminate the surrounding carbon skeleton via long-range correlations.

Mechanism of Action (HMBC Logic)

In a 5,5-dimethyl system, the two methyl groups are attached to a quaternary carbon (C5).

- HMBC (Heteronuclear Multiple Bond Correlation): The methyl protons (ppm) will show strong correlation to the quaternary C5 and, crucially, correlations to the adjacent C4 and C6 carbons.
- Differentiation:
 - 5,5-isomer: Methyls correlate to two methylene/methine carbons (C4, C6) that are often chemically equivalent or similar.
 - 4,4-isomer: Methyls correlate to one carbonyl (C3) and one methylene (C5), showing vastly different chemical shifts in the C dimension.

DFT Validation (GIAO)

When experimental NMR is ambiguous, Density Functional Theory (DFT) using the GIAO (Gauge-Including Atomic Orbital) method calculates the theoretical chemical shifts for all possible isomers.

- Metric: Mean Absolute Error (MAE) between Experimental () and Calculated () shifts.
- Threshold: An MAE < 2.0 ppm for C usually confirms the correct isomer.

The Alternative: Single Crystal XRD

SC-XRD is the definitive proof of structure. It provides bond lengths, angles, and absolute stereochemistry. However, for early-stage screening of 5,5-dimethyl scaffolds, it is often "overkill" and logistically prohibitive due to the difficulty of growing diffraction-quality crystals for oily hydrocarbons.

Part 3: Experimental Data & Protocols

Protocol A: The "HMBC Walk" (Recommended)

Objective: Establish connectivity across the quaternary center.

- Sample Prep: Dissolve 10 mg of analyte in 600

L CDCl₃

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- 1D Acquisition: Acquire standard

¹H and

¹³C{¹H} spectra. Identify the gem-dimethyl singlet (integration 6H) and the quaternary carbon (30–40 ppm).

- HMBC Setup:

- Pulse Sequence: hmbcgpndqf (Gradient selected).

- Critical Parameter: Set Long Range Delay (

) to 65 ms (optimized for

Hz). Standard 8 Hz optimization is usually sufficient for methyls.

- Analysis:

- Locate Methyl protons in F2 (

¹H axis).

- Observe correlations in F1 (

¹³C axis).

- Pass Criteria: Methyls must correlate to exactly three carbons: The quaternary anchor (C5) and two neighbors (C4, C6).

Protocol B: Mass Spectrometry Fragmentation

Objective: Confirm the gem-dimethyl motif via characteristic loss.

- Technique: EI-MS (Electron Impact) or ESI-MS/MS.
- Observation: 5,5-dimethyl cyclic hydrocarbons often undergo a specific fragmentation blocked by the gem-dimethyl group (preventing aromatization) or show a distinct loss of 15 Da (Methyl radical) followed by ring opening.
- Diagnostic: Look for the [M-15]

peak. If the ring is a cyclohexenone, the gem-dimethyl group blocks the McLafferty rearrangement that would otherwise occur if protons were present at C5.

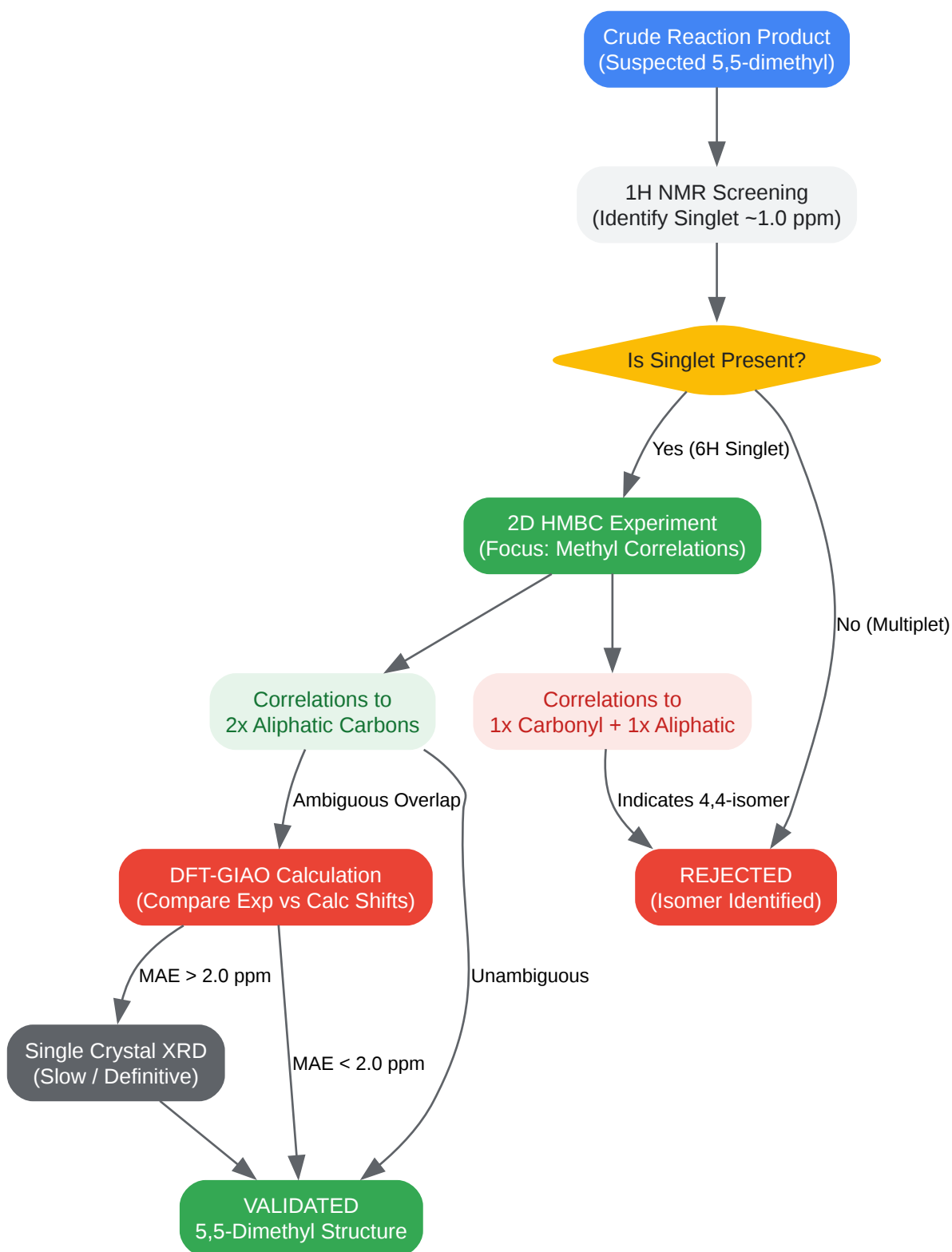
Data Synthesis: Isomer Differentiation Matrix

Observation	5,5-Dimethyl Isomer	4,4-Dimethyl Isomer
HMBC Methyl Correlations	Correlates to C4 () and C6 (). Both are aliphatic (40-60).	Correlates to C3 (C=O, >190) and C5 ().
¹³ C NMR Shift (Quaternary)	Typically 30–35 ppm.	Typically 40–45 ppm (deshielded by -carbonyl).
Symmetry	Often symmetric (simplified spectrum).	Asymmetric (more complex multiplets).

Part 4: Visualization of Logic Flow

Diagram 1: Structural Validation Decision Tree

This workflow illustrates the decision process for validating the 5,5-dimethyl structure, prioritizing the high-speed NMR route before resorting to XRD.

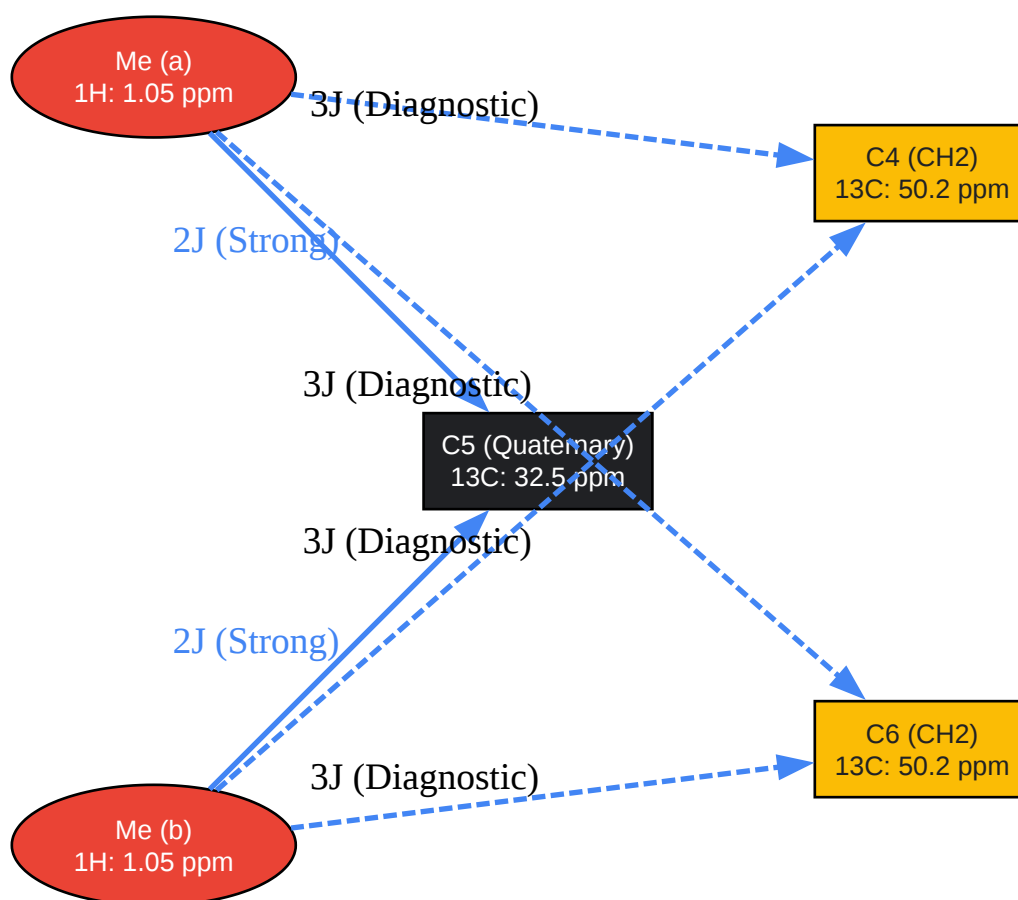


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Caption: Decision matrix for validating 5,5-dimethyl substitution, prioritizing NMR/DFT speed over XRD.

Diagram 2: HMBC Correlation Topology

This diagram visualizes the specific connectivity required to confirm the 5,5-positioning. The "Lighthouse" represents the methyl protons illuminating the neighbors.



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Caption: HMBC connectivity map. Methyl protons must show 3-bond correlations to C4 and C6 to confirm position 5.

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